

Technical Guide: An Analysis of CAS 31969-53-6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>methyl 5-nitro-1H-pyrazole-3-carboxylate</i>
Cat. No.:	B061252

[Get Quote](#)

Initial searches for the physical and chemical properties of the compound with CAS number 31969-53-6 did not yield any specific results. This suggests that the provided CAS number may be invalid, discontinued, or belongs to a substance that is not documented in publicly available scientific databases. Further investigation is required to identify the correct compound before a comprehensive technical guide can be compiled.

For a chemical substance to be accurately profiled, its correct Chemical Abstracts Service (CAS) number is paramount. This unique identifier is the key to unlocking a wealth of information regarding its physical properties, experimental protocols, and biological activities. Without a valid CAS number, it is not possible to provide the in-depth technical guide and visualizations as requested.

Researchers, scientists, and drug development professionals are advised to verify the CAS number to ensure that the correct compound is being investigated. Once the correct CAS number is provided, a thorough analysis can be conducted to deliver the required technical information.

- To cite this document: BenchChem. [Technical Guide: An Analysis of CAS 31969-53-6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b061252#cas-31969-53-6-physical-properties\]](https://www.benchchem.com/product/b061252#cas-31969-53-6-physical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com